Technical Guide: Molecular Characterization and Synthesis of N-Formyl-2,6-diethylaniline

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Compound of Interest

Compound Name:	*N-formyl-2,6-diethylaniline*
Cat. No.:	*B7813237*

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Core Identity & Physicochemical Properties[1][2][3][4]

N-Formyl-2,6-diethylaniline (also known as N-(2,6-diethylphenyl)formamide or 2,6-diethylformanilide) is a secondary amide derivative of 2,6-diethylaniline. It serves as a critical intermediate in the synthesis of chloroacetanilide herbicides and is a known environmental metabolite of Alachlor.

Molecular Data Table

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Property	Value	Notes
IUPAC Name	N-(2,6-diethylphenyl)formamide	Preferred IUPAC designation
CAS Registry Number	39086-39-0	Verified Identifier [1]
Molecular Formula	$C_{11}H_{15}NO$	
Molecular Weight	177.25 g/mol	Average Mass
Monoisotopic Mass	177.1154 Da	For HRMS calibration
Physical State	White Solid	[2]
Solubility	Soluble in organic solvents ($CHCl_3$, MeOH); Low water solubility	Lipophilic nature (LogP est. ~2.[1]5)
SMILES	CCc1cccc(CC)c1NC=O	
InChI Key	FOYHNROGBXVLLX-UHFFFAOYSA-N	(Derivative base structure)

Structural Analysis

The steric hindrance provided by the two ethyl groups at the ortho positions (2,6-) forces the formamide group out of planarity with the phenyl ring. This steric bulk is a critical design feature in agrochemicals (like Alachlor and Metolachlor) to prevent rapid enzymatic degradation in plants.

In solution (NMR), this compound exhibits rotamerism due to the restricted rotation around the C-N amide bond. Signals often appear duplicated (cis/trans isomers) in a ratio dependent on the solvent polarity.

Synthesis & Formation Pathways[2][6][7][8]

Chemical Synthesis Pathway

The most robust laboratory synthesis involves the N-formylation of 2,6-diethylaniline using formic acid or a mixed anhydride.

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Reaction Logic: The amine lone pair on 2,6-diethylaniline is nucleophilic, but the ortho-ethyl groups create significant steric hindrance. Standard acylation requires forcing conditions (heat) or activated reagents (acetic formic anhydride).

Mechanism:

- Protonation/Activation: Formic acid is activated (often by heat or catalyst).
- Nucleophilic Attack: The aniline nitrogen attacks the carbonyl carbon of the formyl group.
- Elimination: Loss of water drives the equilibrium to the amide.

Biological Formation (Alachlor Degradation)

In environmental systems, **N-formyl-2,6-diethylaniline** appears as a stable metabolite during the microbial degradation of Alachlor. The pathway involves dechlorination followed by N-dealkylation and oxidation.

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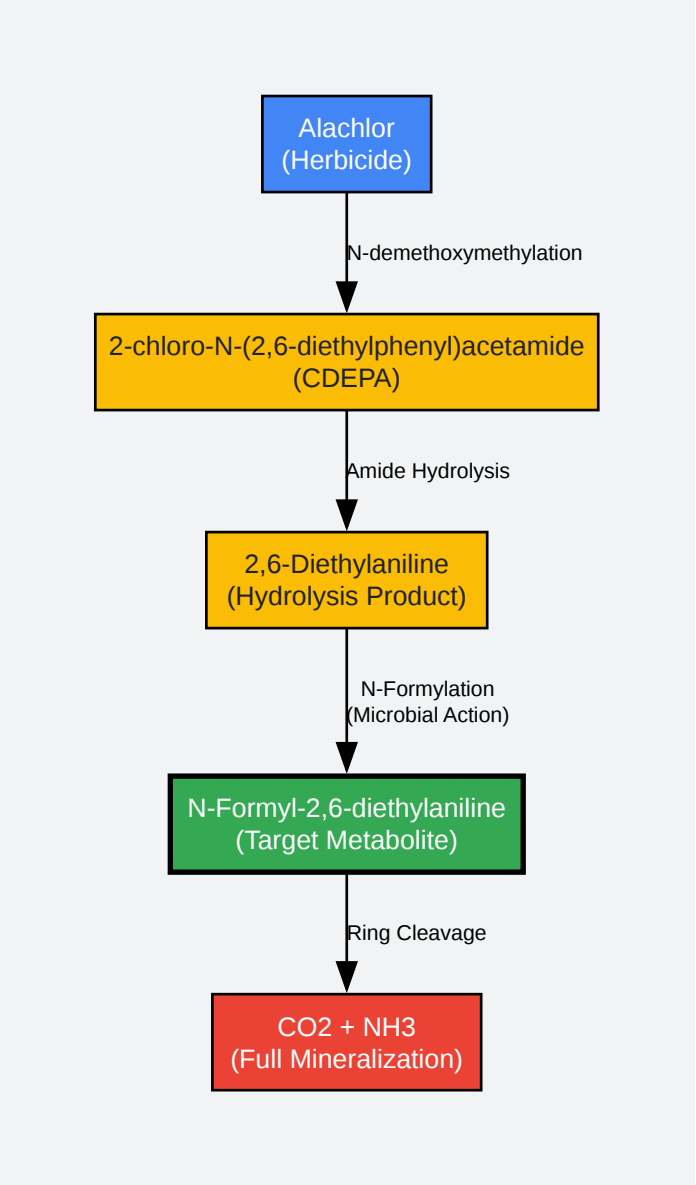

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Figure 1: Degradation pathway of Alachlor showing the formation of **N-formyl-2,6-diethylaniline** as a persistent intermediate.

Experimental Protocols

Laboratory Synthesis Protocol

Objective: Produce analytical standard grade **N-formyl-2,6-diethylaniline**.

Reagents:

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- 2,6-Diethylaniline (10 mmol, 1.49 g)
- Formic Acid (98%, 5 mL, Excess)
- Toluene (Solvent, 20 mL)
- Dean-Stark trap (for water removal)

Methodology:

- Setup: Equip a 50 mL round-bottom flask with a magnetic stir bar and a Dean-Stark trap topped with a reflux condenser.
- Addition: Add 2,6-diethylaniline and toluene to the flask. Slowly add formic acid while stirring.
  - Note: A solid formate salt may precipitate initially; this will dissolve upon heating.
- Reflux: Heat the mixture to reflux (approx. 110°C). Monitor the collection of water in the trap.
  - Causality: Removing water drives the equilibrium toward amide formation (Le Chatelier's principle).
- Completion: Continue reflux until water evolution ceases (approx. 3-5 hours). Monitor via TLC (SiO_2, 20% EtOAc/Hexane).
- Workup:
  - Cool to room temperature.[2]
  - Wash the organic layer with sat. $NaHCO_3$ (remove excess acid) and Brine.
  - Dry over anhydrous Na_2SO_4 and concentrate in vacuo.
- Purification: Recrystallize the crude white solid from Ethanol/Water or Hexane.

Analytical Characterization (Expected Data)

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Technique	Expected Signal / Characteristic
^{1}H NMR ($CDCl_3$)	CHO:ngcontent-ng-c1989010908="" _nghost-ng-c2127666394="" class="inline ng-star-inserted"> 8.0–8.4 ppm (Broad/Split due to rotamers)NH: 7.5–9.0 ppm (Broad)Ar-H: 7.1–7.3 ppm (Multiplet)Ethyl: 2.6 (q, 4H), 1.2 (t, 6H)
MS (EI, 70eV)	Molecular Ion: m/z 177 .Base Peak: m/z 149 . Loss of formyl group to generate the stable aniline radical cation.
IR (ATR)	Amide I: 1650–1690 cm^{-1} (Strong C=O stretch)NH Stretch: 3200–3300 cm^{-1}

Relevance in Drug & Agrochemical Development[6]

Impurity Profiling

In the manufacturing of chloroacetanilide herbicides, incomplete acetylation or side reactions with formic acid (often present as an impurity in acetic acid sources) can lead to the formation of **N-formyl-2,6-diethylaniline**.

- Regulatory Impact: This compound must be quantified as a "significant impurity" if present >0.1% in technical grade actives.

Metabolic Stability

The N-formyl group is generally more stable to hydrolysis than the N-acetyl group in biological systems. Researchers utilizing 2,6-diethylaniline scaffolds in drug design (e.g., lidocaine

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analogs) often explore the formyl derivative to modulate lipophilicity and metabolic clearance rates.

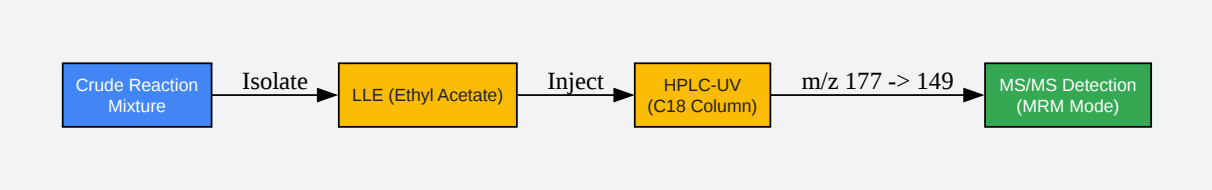

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Figure 2: Analytical workflow for the detection of **N-formyl-2,6-diethylaniline** in complex matrices.

References

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